

An In-depth Technical Guide to the Safe Handling of 2,2-Dibromobutane

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Compound of Interest

Compound Name: 2,2-Dibromobutane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **2,2-Dibromobutane**, a halogenated alkane utilized in various chemical syntheses. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2,2-Dibromobutane is classified as a hazardous substance with multiple risk factors. It is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^[1] Inhalation may lead to respiratory tract irritation.^[1]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2,2-Dibromobutane** is fundamental to its safe handling and use in experimental procedures.

Property	Value	Source
Molecular Formula	C4H8Br2	[2] [3]
Molecular Weight	215.916 g/mol	[2]
Appearance	Colorless to yellow liquid	[1]
Boiling Point	145 °C at 760 mmHg	[2]
Melting Point	-25.98 °C (estimate)	[2]
Flash Point	26.1 °C	[2]
Density	1.784 g/cm ³	[2]
Vapor Pressure	6.26 mmHg at 25°C	[2]
Refractive Index	1.4990	[2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Type	Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4]
Hand Protection	Chemical impermeable gloves. [4] Gloves must be inspected prior to use. [4]
Skin and Body Protection	Fire/flame resistant and impervious clothing. [4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [4]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risks.

Handling:

- Handle in a well-ventilated place.[4]
- Avoid contact with skin and eyes.[1][4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools.[4]
- Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.[1]
- Prevent fire caused by electrostatic discharge steam.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Store apart from foodstuff containers or incompatible materials.[4]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Accidental Release and Firefighting Measures

Accidental Release:

- Evacuate personnel to safe areas.[4]
- Ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Use personal protective equipment.[4]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Contain spillage, and then collect with non-combustible absorbent material, (e.g. sand, earth, diatomaceous earth, vermiculite) and place in container for disposal according to local / national regulations.

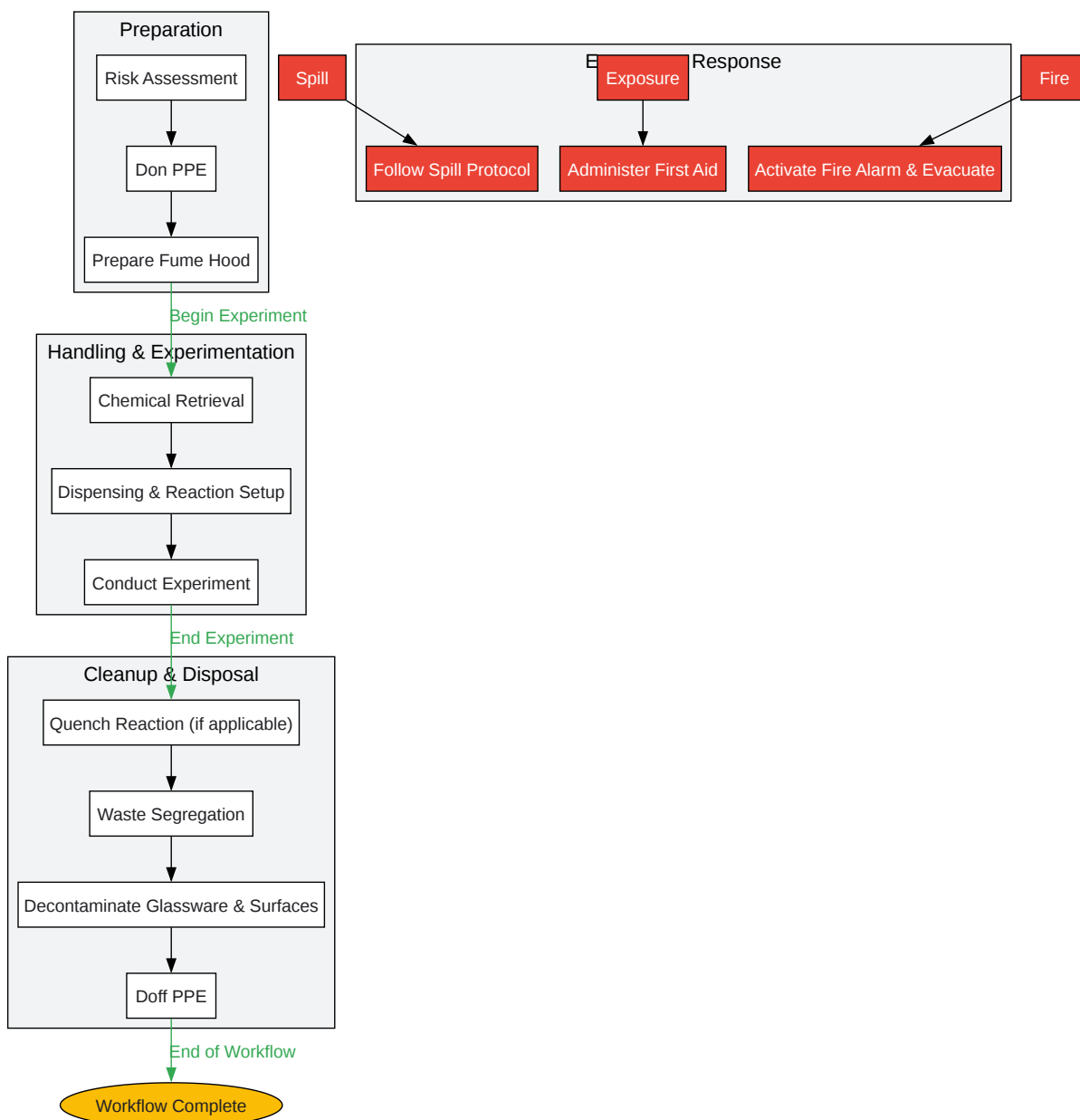
Firefighting:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam as suitable extinguishing media.
[4]
- Wear a self-contained breathing apparatus for firefighting if necessary.[4]
- Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[1]

Experimental Workflow for Handling 2,2-Dibromobutane

The following diagram outlines a standard workflow for the safe handling of **2,2-Dibromobutane** in a laboratory setting.

Safe Handling Workflow for 2,2-Dibromobutane



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Safe Handling Workflow for **2,2-Dibromobutane**.

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